

Acetoxyisovalerylalkannin chemical structure and properties

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Compound of Interest

Compound Name: Acetoxyisovalerylalkannin

Cat. No.: B15149880

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In-Depth Technical Guide to β -Acetoxyisovalerylalkannin

For Researchers, Scientists, and Drug Development Professionals

Abstract

β -**Acetoxyisovalerylalkannin**, a naturally occurring naphthoquinone, has garnered significant interest within the scientific community for its notable biological activities, particularly its anti-inflammatory properties. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological functions, with a special focus on its role in the TGF- β /Smad3 signaling pathway. Detailed experimental protocols and data are presented to facilitate further research and development of this promising compound.

Chemical Structure and Properties

β -**Acetoxyisovalerylalkannin** is a derivative of alkannin, a well-known natural pigment. Its chemical structure is characterized by a naphthoquinone core with a substituted side chain.

Chemical Structure:

The IUPAC name for β -**acetoxyisovalerylalkannin** is [(1R)-1-(5,8-dihydroxy-1,4-dioxonaphthalen-2-yl)-4-methylpent-3-enyl] 3-acetyloxy-3-methylbutanoate[1].

Physicochemical and Spectroscopic Data:

A summary of the key physicochemical and computed properties of β -**acetoxyisovalerylalkannin** is provided in the table below. The compound typically presents as a red powder[2].

Property	Value	Reference
Molecular Formula	C23H26O8	[1][2][3]
Molecular Weight	430.45 g/mol	[4]
Appearance	Red powder	[2]
Purity	>98%	[1]
Computed XLogP3	4.4	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	8	[3]
Rotatable Bond Count	9	[3]
Exact Mass	430.16276778	[3]
Topological Polar Surface Area	127 Å ²	[3]

Note: Experimental data for properties such as melting point and solubility are not readily available in the reviewed literature and would require experimental determination.

Biological Activity and Signaling Pathways

β -**Acetoxyisovalerylalkannin** exhibits significant anti-inflammatory and wound-healing properties. Its mechanism of action has been linked to the modulation of key signaling pathways involved in inflammation and tissue repair.

Anti-inflammatory Effects

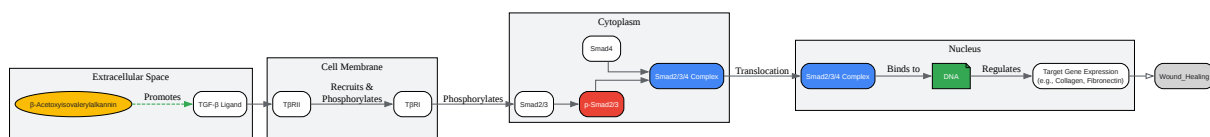
β -**Acetoxyisovalerylalkannin** has demonstrated potent anti-inflammatory activity. Studies have shown that it can suppress the production of pro-inflammatory cytokines while promoting the expression of anti-inflammatory cytokines. This modulation of the inflammatory response is crucial for its therapeutic potential.

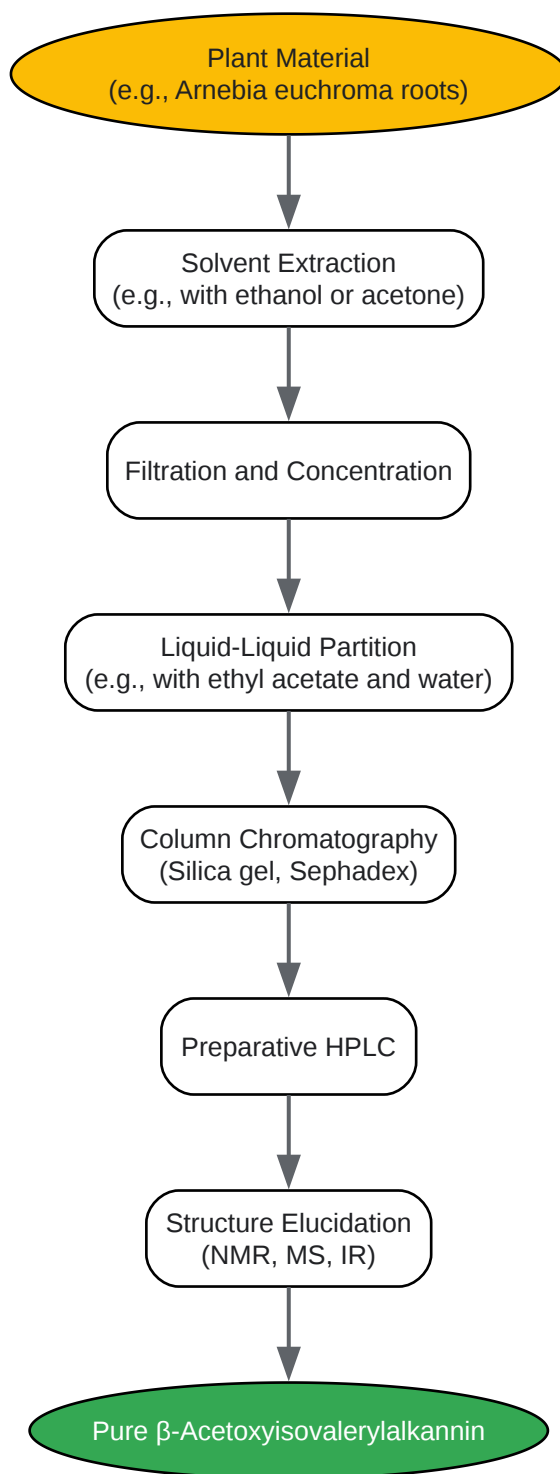
TGF- β /Smad3 Signaling Pathway in Wound Healing

A key area of research for β -**acetoxyisovalerylalkannin** is its role in promoting the healing of venous ulcers. This has been attributed to its activation of the Transforming Growth Factor- β (TGF- β)/Smad3 signaling pathway.

The canonical TGF- β signaling pathway is initiated by the binding of a TGF- β ligand to its type II receptor (T β RII), which then recruits and phosphorylates the type I receptor (T β RI). The activated T β RI phosphorylates receptor-regulated Smads (R-Smads), specifically Smad2 and Smad3. These phosphorylated R-Smads then form a complex with the common mediator Smad4. This complex translocates to the nucleus, where it acts as a transcription factor, regulating the expression of target genes involved in cellular processes such as proliferation, differentiation, and extracellular matrix production, all of which are critical for wound healing.

Below is a diagram illustrating the activation of the TGF- β /Smad3 pathway by β -**acetoxyisovalerylalkannin**.





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